

Proper Disposal of (S)-Spinol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Spinol

Cat. No.: B8089727

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and minimizing environmental impact. This document provides essential safety and logistical information for the proper disposal of **(S)-Spinol**, also known as (S)-1,1'-spirobiindane-7,7'-diol, a chiral diol commonly used in asymmetric synthesis.

Safety and Hazard Profile of (S)-Spinol

(S)-Spinol is a solid organic compound that requires careful handling due to its potential health hazards. Understanding its properties is the first step toward safe disposal.

| Property | Data |
|--------------------------|--|
| Chemical Name | (S)-1,1'-spirobiindane-7,7'-diol |
| CAS Number | 223259-63-0 |
| Molecular Formula | C ₁₇ H ₁₆ O ₂ |
| Molecular Weight | 252.31 g/mol |
| Physical Form | Solid |
| Melting Point | 155-156 °C |
| Boiling Point | 433.0 ± 45.0 °C at 760 mmHg |
| Hazard Statements | H302, H315, H319, H335 |
| Precautionary Statements | P261, P280, P302+P352 |

Hazard Statements Decoded:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **(S)-Spinol** waste, including pure compound, contaminated materials, and empty containers. This procedure is designed to comply with general laboratory hazardous waste guidelines.

1. Personal Protective Equipment (PPE):

- Before handling **(S)-Spinol** waste, ensure you are wearing appropriate PPE.

- Mandatory:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - Laboratory coat

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **(S)-Spinol** and any materials contaminated with it.
- The container must be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
- Do not mix **(S)-Spinol** waste with other incompatible waste streams.

3. Handling Solid **(S)-Spinol** Waste:

- If disposing of unused or expired solid **(S)-Spinol**, transfer it carefully into the designated hazardous waste container.
- Avoid generating dust. If the material is a fine powder, conduct the transfer in a fume hood.
[1]

4. Handling Contaminated Materials:

- Any materials such as weighing paper, gloves, or pipette tips that have come into contact with **(S)-Spinol** should be placed in the designated solid hazardous waste container.
- For solutions containing **(S)-Spinol**, collect them in a designated liquid hazardous waste container. Do not dispose of them down the drain.

5. Empty Container Disposal:

- Empty containers of **(S)-Spinol** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[2][3]

- The first rinsate must be collected and disposed of as hazardous liquid waste.[\[4\]](#) Subsequent rinses should also be collected as hazardous waste.
- After triple-rinsing and allowing the container to air dry in a well-ventilated area (such as a fume hood), deface or remove the original label.[\[2\]](#)[\[4\]](#) The clean, dry, and unlabeled container can then be disposed of in the regular laboratory glass or plastic recycling, as appropriate.[\[2\]](#)[\[4\]](#)

6. Storage of Hazardous Waste:

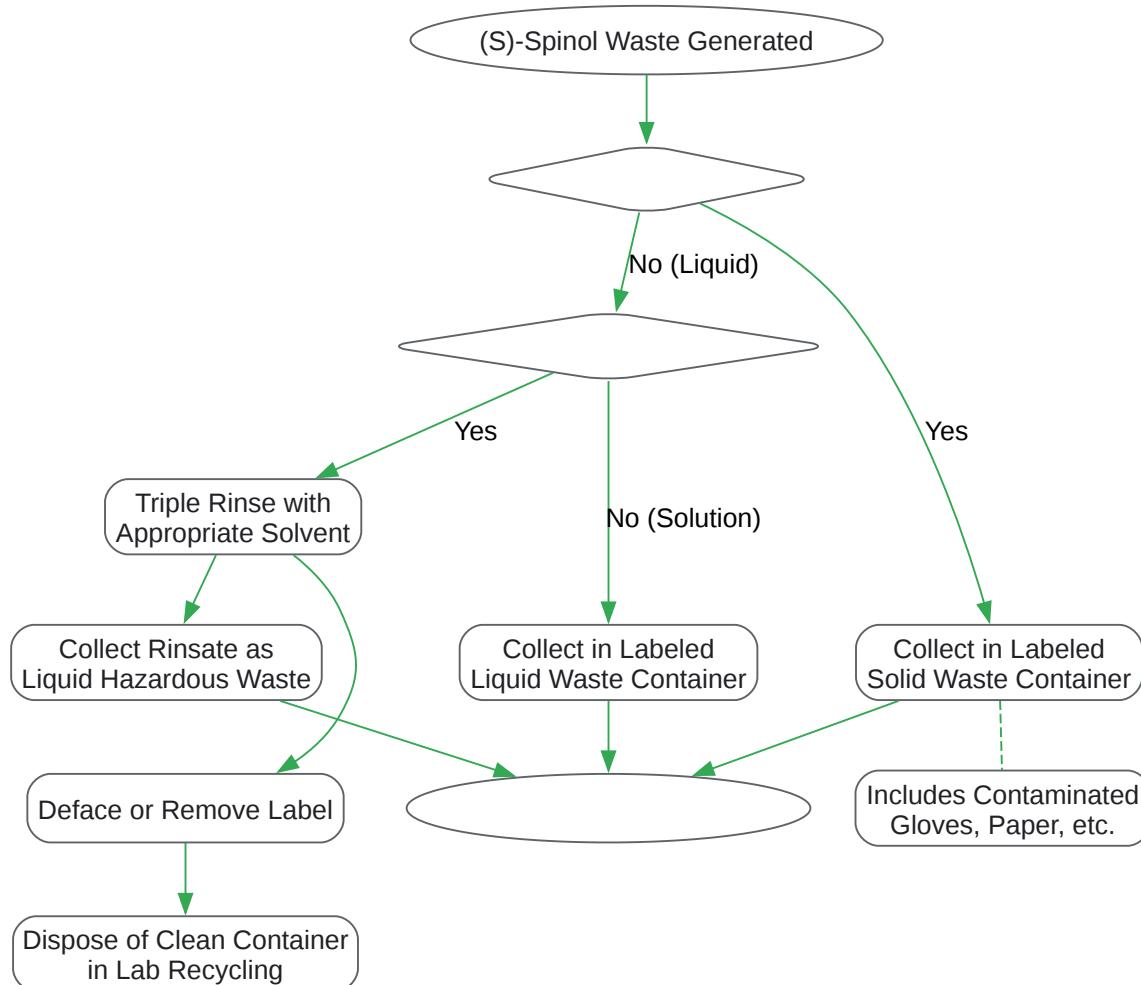
- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is away from incompatible materials.
- The container must be kept closed at all times, except when adding waste.[\[1\]](#)[\[4\]](#)

7. Final Disposal:

- Once the waste container is full, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not attempt to dispose of **(S)-Spinol** waste through regular trash or by pouring it down the drain.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(S)-Spinol** and related materials.

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Caption: Disposal workflow for **(S)-Spinol** waste.

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